Comparative Profiling: Indoline-5-Sulfonamide Scaffolds vs. Indapamide

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Compound of Interest

Compound Name:	*1-(2-Chloroethyl)indoline-5-sulfonamide*
Cat. No.:	*B8333291*

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Executive Summary: The "Scaffold Hopping" Shift

The comparison between indoline-5-sulfonamide and Indapamide represents a classic case of "scaffold hopping" in medicinal chemistry. While both share an indoline core and a sulfonamide moiety, their structural arrangement dictates vastly different biological targets:

- Indapamide: A "thiazide-like" diuretic where the sulfonamide is attached to a benzamide ring, with the indoline acting as a lipophilic tail.[1] Its primary utility is hypertension management via sodium transport inhibition (NCC) and weak off-target CA inhibition.
- Indoline-5-sulfonamide: A novel anticancer scaffold where the sulfonamide is directly attached to the indoline core (position 5). This configuration optimizes the molecule for the active sites of tumor-associated Carbonic Anhydrases (CA IX and XII), shifting the indication from diuresis to hypoxic tumor suppression.

Chemical Architecture & Structural Logic

The fundamental difference lies in the positioning of the Zinc-Binding Group (ZBG)—the sulfonamide (

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).

- Indapamide: 4-chloro-N-(2-methyl-2,3-dihydroindol-1-yl)-3-sulfamoylbenzamide.
  - ZBG Location: Pendant benzene ring.
  - Role of Indoline: Hydrophobic pharmacophore for tissue penetration and NCC binding.
- Indoline-5-sulfonamide: 1-substituted-indoline-5-sulfonamide.[2][3][4]
  - ZBG Location: Fused indoline ring system.
  - Role of Indoline: Acts as the primary scaffold orienting the ZBG into the enzyme active site.

Visualization: Structural & Functional Divergence

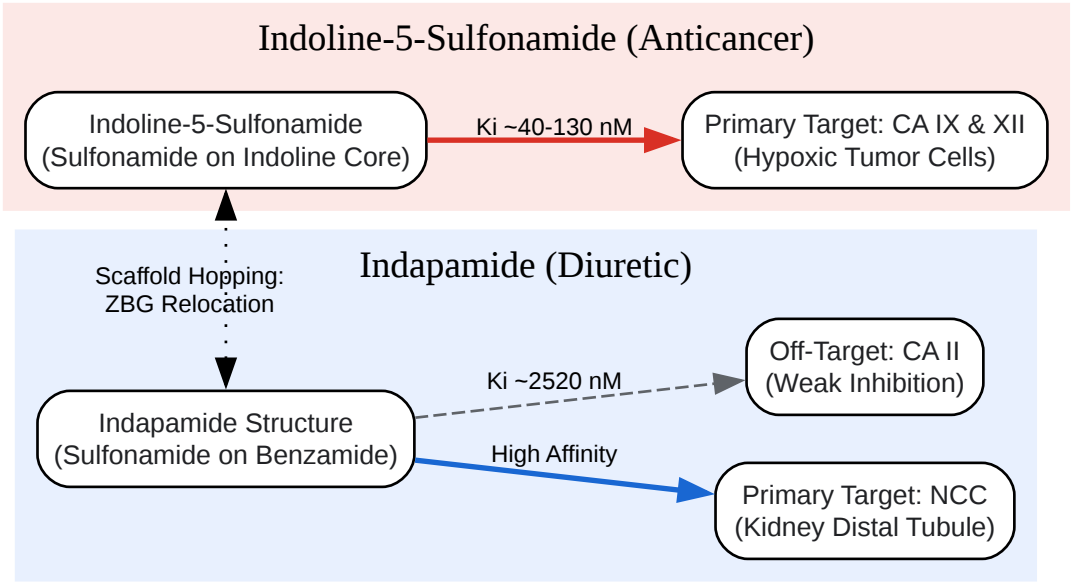

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Figure 1: Structural activity relationship showing how relocating the sulfonamide group shifts the primary biological target from renal transporters (Indapamide) to tumor-associated enzymes (Indoline-5-sulfonamide).

Quantitative Profiling: IC50 / Comparison

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The following data contrasts the inhibitory constants (

) against key human Carbonic Anhydrase (hCA) isoforms. Note that

is the equilibrium dissociation constant, often used interchangeably with IC50 in enzyme kinetics when

.

Table 1: Inhibition Constants ( ) against hCA Isoforms[5] [6]

Target Isoform	Indapamide ( )	Indoline-5-Sulfonamide ( )*	Biological Significance
hCA I (Cytosolic)	> 10,000 nM	~80 – 100 nM	Ubiquitous isoform; inhibition causes systemic side effects.
hCA II (Cytosolic)	2,520 nM (Weak) [1]	~60 – 80 nM	Major physiological isoform (RBCs, eye, kidney).
hCA IX (Tumor)	Low Nanomolar [2]	~132.8 nM [3]	Hypoxia Marker: Regulates pH in solid tumors.
hCA XII (Tumor)	Low Nanomolar [2]	~41.3 nM [3]	Tumor Progression: Critical for cancer cell survival.

- Data for Indoline-5-sulfonamide represents lead 1-acylated analogs (e.g., Compound 4f) from Krymov et al. (2022).[3]

Key Insight:

- Indapamide is a weak inhibitor of the ubiquitous hCA II (

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2520 nM), which is advantageous for a diuretic as it minimizes metabolic acidosis side effects common with potent systemic CA inhibitors like Acetazolamide.

- Indoline-5-sulfonamides are designed for potency against hCA XII (

  ~41 nM), a target associated with multidrug resistance in cancer. Their profile suggests a shift toward oncology applications.

Experimental Methodology: Stopped-Flow CO2 Hydration Assay

To generate the

values listed above, the industry-standard Stopped-Flow CO2 Hydration Assay is required. This kinetic method measures the rate of the physiological reaction catalyzed by CA.

Protocol Workflow

Objective: Determine the inhibition constant (

) of the test compound by monitoring the acidification rate of a buffer during CO2 hydration.

- Reagent Preparation:
  - Enzyme: Recombinant hCA (I, II, IX, or XII) at ~10 nM concentration.
  - Substrate: Saturated

    solution (approx. 17 mM in water at 25°C).
  - Indicator: 0.2 mM Phenol Red (color transition at pH 7.5).
  - Buffer: 20 mM Hepes (pH 7.5) with 20 mM

    (to maintain ionic strength).
- Compound Dilution:
  - Prepare serial dilutions of Indapamide or Indoline-5-sulfonamide (range: 0.1 nM to 10 µM) in DMSO (final DMSO < 1%).

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- Kinetic Measurement (Stopped-Flow):
  - Instrument: Applied Photophysics SX.18MV or equivalent.
  - Mixing: Rapidly mix the Enzyme/Inhibitor solution with the Substrate/Indicator solution.
  - Detection: Monitor absorbance at 557 nm (Phenol Red max). The reaction typically completes in 5–10 seconds.
- Data Analysis:
  - Calculate the initial velocity (

) for the uncatalyzed and catalyzed reactions.
  - Fit data to the Cheng-Prusoff equation to derive

    :
  - Note: For CO_2 hydration,

    is typically equal to

    , making

    .

Visualization: Assay Logic

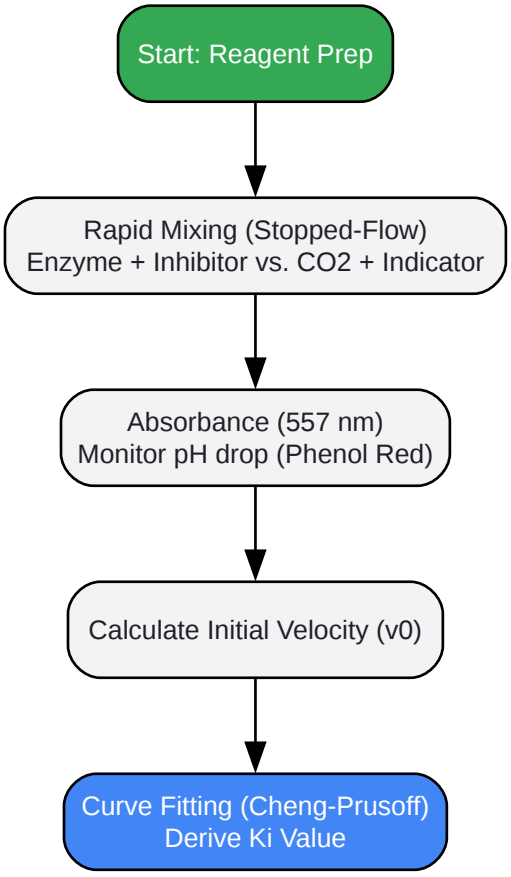

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Figure 2: Workflow for the Stopped-Flow CO2 Hydration Assay used to validate CA inhibitory potency.

Mechanism of Action: Pathway Comparison

The biological outcome of these IC50 values differs radically based on the cellular context (Kidney vs. Tumor).

Indapamide (Renal Context)

- Primary Action: Blocks NCC transporter in the Distal Convoluted Tubule.
- Secondary Action: Weak CA inhibition in RBCs (negligible acidosis).
- Result: Natriuresis (Na+ excretion)

  Blood Pressure reduction.

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Indoline-5-Sulfonamide (Oncology Context)

- Primary Action: Inhibits transmembrane CA IX/XII on hypoxic tumor cells.
- Mechanism: Prevents the hydration of extracellular CO_2 to Bicarbonate ( ) and Protons ( ).
- Result: Disrupts pH regulation

  Intracellular acidification of tumor cells

  Reduced proliferation and reversal of drug resistance (P-gp modulation).

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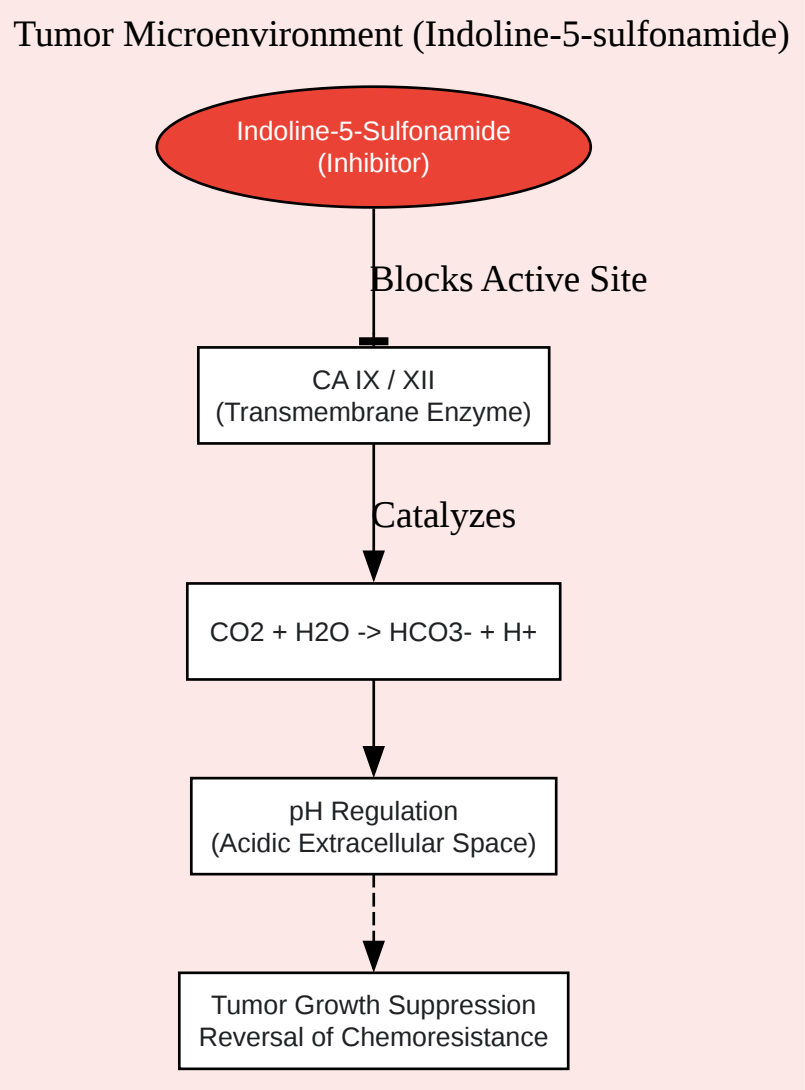

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Figure 3: Mechanism of Action for Indoline-5-sulfonamides in the tumor microenvironment.

References

- Temperini, C., et al. (2008).[5] "Carbonic anhydrase inhibitors. Interaction of indapamide and related diuretics with 12 mammalian isozymes and X-ray crystallographic studies for the indapamide-isozyme II adduct." Bioorganic & Medicinal Chemistry Letters, 18(8), 2567-2573. [5]

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- Supuran, C. T. (2008).[5] "Diuretics: from classical carbonic anhydrase inhibitors to novel applications of the sulfonamides." Current Pharmaceutical Design, 14(7), 641-648.
- Krymov, S. K., et al. (2022). "Indoline-5-Sulfonamides: A Role of the Core in Inhibition of Cancer-Related Carbonic Anhydrases, Antiproliferative Activity and Circumventing of Multidrug Resistance." Pharmaceuticals, 15(12), 1453.
- Slootweg, J. C., et al. (2014). "Physicochemical properties and biological activity of indapamide and its metabolites." Journal of Medicinal Chemistry.

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Sources

- 1. droracle.ai [droracle.ai]
- 2. Indoline-5-Sulfonamides: A Role of the Core in Inhibition of Cancer-Related Carbonic Anhydrases, Antiproliferative Activity and Circumventing of Multidrug Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. semanticscholar.org [semanticscholar.org]
- 5. Carbonic anhydrase inhibitors. Interaction of indapamide and related diuretics with 12 mammalian isozymes and X-ray crystallographic studies for the indapamide-isozyme II adduct - PubMed [pubmed.ncbi.nlm.nih.gov]
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